

2-Methyl-5-nitrophenol molecular structure and formula.

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Compound of Interest

Compound Name: 2-Methyl-5-nitrophenol

Cat. No.: B1294729

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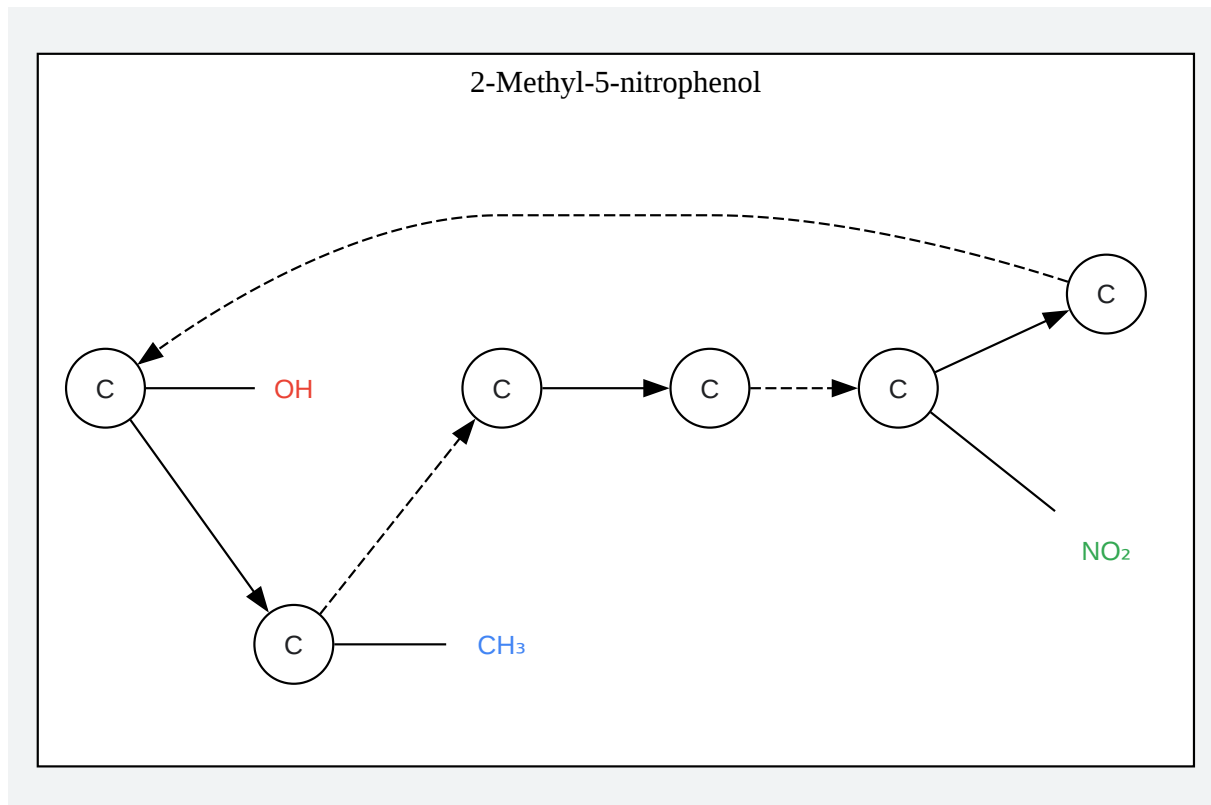
An In-depth Technical Guide to 2-Methyl-5-nitrophenol

This technical guide provides a comprehensive overview of **2-Methyl-5-nitrophenol** (CAS No. 5428-54-6), a significant chemical intermediate in various industrial applications, including the synthesis of pharmaceuticals, dyes, and agrochemicals. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its molecular structure, physicochemical properties, synthesis protocols, and key applications.

Molecular Structure and Chemical Formula

2-Methyl-5-nitrophenol, also known by synonyms such as 5-Nitro-o-cresol and 2-Hydroxy-4-nitrotoluene, is an aromatic organic compound.^{[1][2][3]} Its structure consists of a phenol ring substituted with a methyl group (-CH₃) at the second position and a nitro group (-NO₂) at the fifth position.^{[3][4]} This specific arrangement of functional groups dictates its chemical reactivity and physical properties.

The molecular formula for **2-Methyl-5-nitrophenol** is C₇H₇NO₃.^{[1][3][4][5]}



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Caption: Molecular structure of **2-Methyl-5-nitrophenol**.

Physicochemical and Spectroscopic Data

2-Methyl-5-nitrophenol typically appears as a yellow to brown crystalline solid or powder.^{[1][4]}

A summary of its key quantitative properties is presented below.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
Identifiers		
CAS Number	5428-54-6	[1][3][4][5]
Molecular Formula	C ₇ H ₇ NO ₃	[1][3][4][5]
Molecular Weight	153.14 g/mol	[1][3][4][6]
IUPAC Name	2-methyl-5-nitrophenol	[4][6]
InChI Key	UMFDLIXUUJMPSI-UHFFFAOYSA-N	[4][6][7]
Canonical SMILES	CC1=C(C=C(C=C1)--INVALID-LINK--[O-])O	[4][6]
Physical Properties		
Appearance	Yellow to brown crystalline powder/solid	[1][4]
Melting Point	111-115 °C	[1][4][8][9]
Boiling Point	180 °C @ 15 mmHg	[1][4][9]
~293.3 °C @ 760 mmHg (calculated)	[4]	
Density	~1.32 g/cm ³ (predicted)	[1][4][8]
Solubility & pKa		
Water Solubility	Insoluble / Limited	[4]
Organic Solvents	Soluble in ethanol, ethyl acetate; Slightly soluble in chloroform, methanol	[1][4][9]
pKa	8.68 ± 0.19 (predicted)	[4]

Table 2: Spectroscopic Data Summary

Spectroscopy Type	Key Characteristics	Reference(s)
Mass Spectrometry	Molecular ion peak (M+) at m/z 153. Fragmentation includes loss of the nitro group (-46 amu) and hydroxyl radical (-17 amu).	[4][7]
Infrared (IR) Spectroscopy	Data available from NIST and other databases, showing characteristic peaks for O-H, C-H (aromatic and methyl), and N-O (nitro group) stretching vibrations.	[6][7]
¹ H NMR	Spectra available, typically run in DMSO-d ₆ . Shows distinct signals for the aromatic protons, the methyl group protons, and the hydroxyl proton.	[10][11]
Raman Spectroscopy	Complements IR data, showing characteristic bands for aromatic ring breathing modes and nitro group vibrations.	[4]

Experimental Protocols: Synthesis

2-Methyl-5-nitrophenol is an important intermediate, and its synthesis is well-documented. A common laboratory and industrial method involves the diazotization of 2-methyl-5-nitroaniline followed by hydrolysis.[12][13] A newer process aims to produce it directly from o-toluidine to improve efficiency and reduce waste.[14][15]

Protocol: Synthesis from 2-Methyl-5-nitroaniline

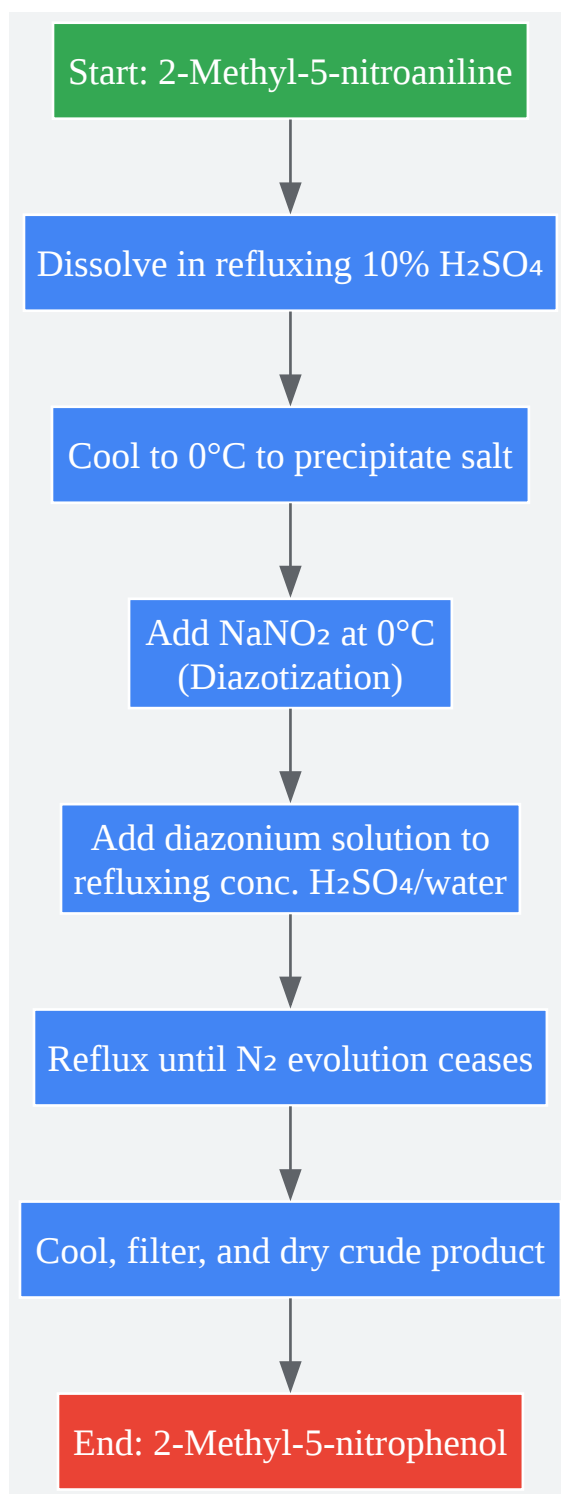
This protocol is based on the diazotization-hydrolysis of 2-methyl-5-nitroaniline.[12][13]

Materials:

- 2-methyl-5-nitroaniline
- 10% Sulfuric acid (H_2SO_4)
- Sodium nitrite (NaNO_2)
- Concentrated Sulfuric acid (H_2SO_4)
- Water (H_2O)
- Starch-iodide paper
- Urea (optional, for destroying excess nitrous acid)

Procedure:

- Dissolution: Dissolve 40 g of 2-methyl-5-nitroaniline in 600 ml of refluxing 10% sulfuric acid.
- Salt Formation: Cool the solution to 0 °C to allow the amine salt to precipitate.
- Diazotization: While maintaining the temperature at 0 °C and with continuous stirring, add 18 g of solid sodium nitrite in small portions. The reaction is complete when a positive test is observed on starch-iodide paper (indicating the presence of excess nitrous acid).
- Hydrolysis: Prepare a vigorously refluxing solution of 800 ml of water and 400 ml of concentrated sulfuric acid. Add the diazonium salt solution from the previous step to this refluxing acidic solution at once.
- Reaction Completion: Continue refluxing until the evolution of nitrogen gas (gassing) ceases.
- Isolation: A solid product (crude **2-methyl-5-nitrophenol**) will precipitate. Cool the mixture to room temperature.
- Purification: Collect the crude solid by filtration and dry it. Further purification can be achieved by recrystallization.



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Caption: Workflow for the synthesis of **2-Methyl-5-nitrophenol**.

Applications in Research and Drug Development

2-Methyl-5-nitrophenol serves as a versatile chemical intermediate with broad applications.^[1]^[16]

- **Dye and Pigment Synthesis:** It is a crucial precursor in the manufacturing of various colorants, particularly as an intermediate for hair dye components like 2-Methyl-5-aminophenol.^[1]^[16]^[17]
- **Pharmaceutical Intermediates:** The compound is used as a reactant in the synthesis of complex pharmaceutical molecules, including pyranocarbazole alkaloids.^[1]^[2]^[9]
- **Agrochemicals:** Its structural motifs are incorporated into various agrochemical products.^[3]
- **Corrosion Inhibition:** It has found utility as a corrosion inhibitor, notably in the oil and gas industry.^[1]

The reactivity of its functional groups—the hydroxyl, methyl, and nitro groups—allows for various chemical transformations, making it a valuable building block in organic synthesis for creating novel compounds with potential therapeutic activities.^[2]^[16]

Safety and Handling

2-Methyl-5-nitrophenol is classified as a hazardous substance. It is considered toxic if it comes into contact with skin and harmful if swallowed or inhaled.^[4]^[6] It is also known to cause serious eye and skin irritation and may lead to respiratory irritation.^[6]^[8] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be used when handling this chemical. For detailed safety information, consult the Safety Data Sheet (SDS).^[2]

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